

Essential Safety and Operational Guide for Handling Pyridine-2-carbonyl Chloride

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Compound of Interest

Compound Name: *Pyridine-2-carbonyl chloride*

Cat. No.: B3041449

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This guide provides critical safety and logistical information for the handling of **Pyridine-2-carbonyl chloride**, a corrosive and hazardous chemical. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting. Adherence to these guidelines is imperative to minimize risks and ensure proper disposal.

Hazard Identification and Safety Data

Pyridine-2-carbonyl chloride is a corrosive solid that can cause severe skin burns and eye damage.^{[1][2][3][4][5]} It is also harmful if swallowed and may cause respiratory irritation.^{[1][6]} The hydrochloride salt is also classified as an oral acute toxicant.^[7]

Property	Data
Chemical Name	Pyridine-2-carbonyl chloride
Synonyms	2-Pyridinecarboxylic acid chloride, Picolinoyl chloride
CAS Number	29745-44-6
Molecular Formula	C ₆ H ₄ CINO
Hazard Statements	H290: May be corrosive to metals H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H335: May cause respiratory irritation
Signal Word	Danger

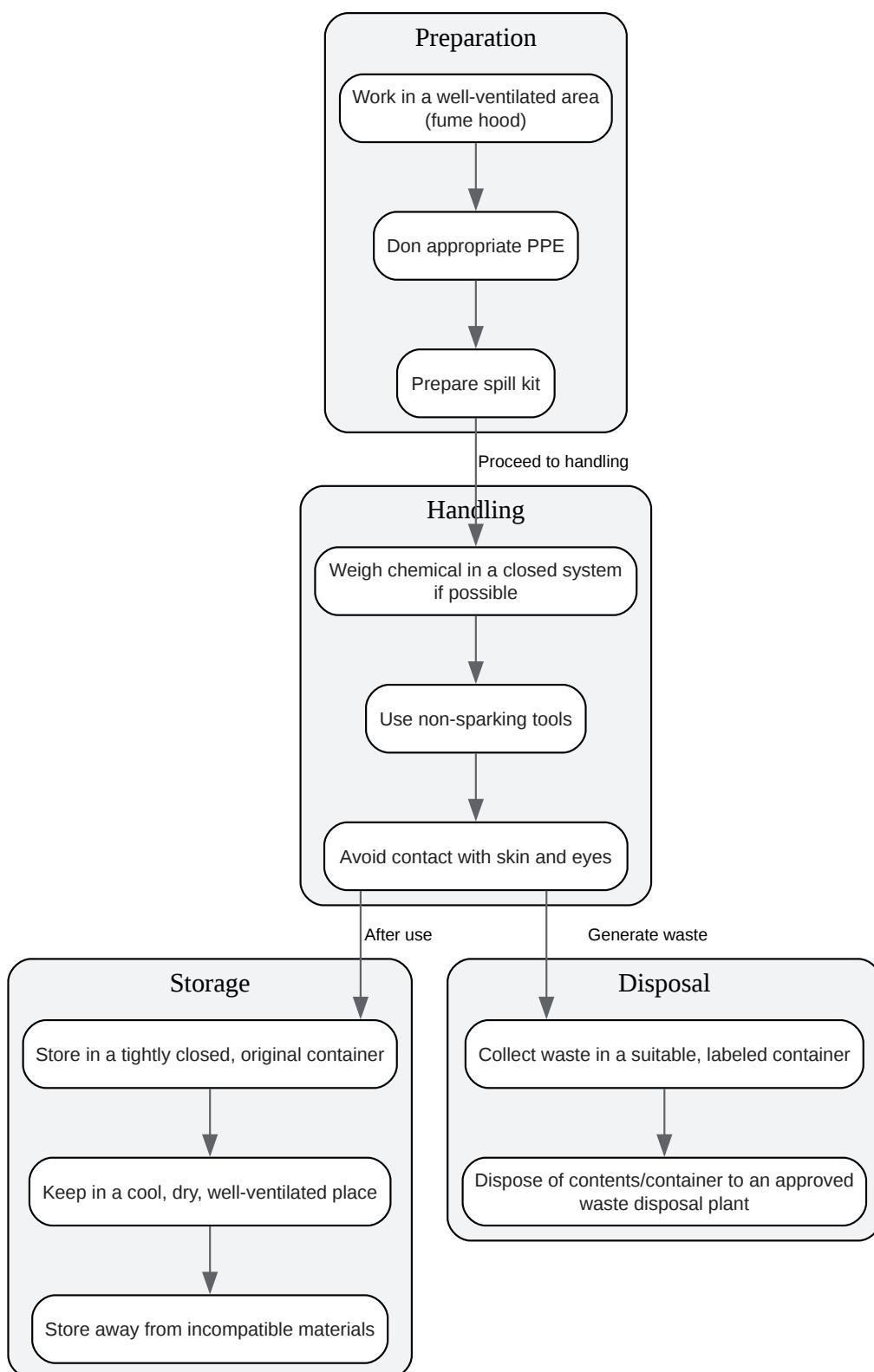
Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against the hazards associated with **Pyridine-2-carbonyl chloride**. The following PPE must be worn at all times when handling this chemical.

Protection Type	Specific Requirements
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is required when there is a risk of splashing. [2] [7]
Skin Protection	Fire/flame resistant and impervious clothing. A lab coat should be worn. [7] [8]
Hand Protection	Chemical impermeable gloves (e.g., nitrile) must be inspected before use. [2] [7] [8] [9]
Respiratory Protection	A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced. [2] [7]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Pyridine-2-carbonyl chloride** is crucial for safety. The following workflow outlines the necessary steps from preparation to disposal.

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Caption: Workflow for the safe handling of **Pyridine-2-carbonyl chloride**.

Experimental Protocols

1. Safe Handling and Use:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[7][8]
- Wear all prescribed personal protective equipment (PPE).[2][7][8]
- Avoid the formation of dust and aerosols.[7]
- Use non-sparking tools to prevent ignition.[7]
- Do not eat, drink, or smoke when using this product.[1][7]
- Wash hands thoroughly after handling.[1][7]

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
- Some sources recommend refrigeration (2-8°C).[10]
- Keep away from incompatible materials such as water, strong bases, and strong oxidizing agents.[11]
- Do not use aluminum or galvanized containers.[1]

3. Spill and Emergency Procedures:

- Spill: In case of a spill, evacuate the area and remove all sources of ignition.[1][7] Use dry clean-up procedures and avoid generating dust.[1] Collect the spilled material in a suitable, labeled container for disposal.[1][7]
- Skin Contact: Immediately flush the affected area with large amounts of water and remove contaminated clothing.[1] Seek immediate medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][2]

- Inhalation: Move the person to fresh air.[\[7\]](#) If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Seek immediate medical help.[\[7\]](#)

Disposal Plan

All waste containing **Pyridine-2-carbonyl chloride** must be treated as hazardous waste.

- Waste Collection: Collect waste material in a suitable and closed container that is properly labeled.[\[1\]](#)[\[7\]](#)
- Disposal: Dispose of the contents and the container at an approved waste disposal plant in accordance with local, regional, and national regulations.[\[5\]](#)[\[7\]](#)[\[12\]](#)[\[13\]](#) Do not let the chemical enter drains.[\[7\]](#)

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